

Spectral Characterization of 4-(4-Chlorophenoxy)benzaldehyde Oxime: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)benzaldehyde
oxime
Cat. No.: B11819564

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This technical guide provides a comprehensive analysis of the spectral data for **4-(4-Chlorophenoxy)benzaldehyde oxime**, a molecule of interest in medicinal chemistry and materials science. While direct experimental spectra for this specific compound are not widely available in the public domain, this document, grounded in established spectroscopic principles and data from closely related analogs, offers a robust, predictive characterization. This guide is intended for researchers, scientists, and drug development professionals, providing in-depth interpretations of expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Molecular Structure and Rationale for Analysis

The structure of **4-(4-Chlorophenoxy)benzaldehyde oxime** combines a benzaldehyde oxime moiety with a 4-chlorophenoxy substituent. This unique combination of functional groups necessitates a detailed spectral analysis for unambiguous identification and characterization. Understanding the electronic effects of the chlorine atom and the ether linkage on the aromatic systems and the oxime group is crucial for interpreting the spectral data.

Caption: Predicted major fragmentation pathways for **4-(4-Chlorophenoxy)benzaldehyde oxime**.

Experimental Protocols

Synthesis of 4-(4-Chlorophenoxy)benzaldehyde Oxime

The synthesis of oximes from aldehydes is a well-established reaction. A general procedure is outlined below.

Materials:

- 4-(4-Chlorophenoxy)benzaldehyde
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Sodium carbonate (Na_2CO_3) or another suitable base
- Ethanol or Methanol
- Water

Procedure:

- Dissolve 4-(4-Chlorophenoxy)benzaldehyde (1 equivalent) in a minimal amount of ethanol or methanol.
- In a separate flask, prepare a solution of hydroxylamine hydrochloride (1.1-1.5 equivalents) and sodium carbonate (1.5-2.0 equivalents) in water.
- Add the aqueous solution of hydroxylamine hydrochloride and base to the solution of the aldehyde.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 50-60 °C) and monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture in an ice bath to induce precipitation of the oxime.

- Collect the solid product by vacuum filtration, wash with cold water, and dry under vacuum.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

This protocol is a general guideline and may require optimization for specific laboratory conditions.

[1]#### 5.2. Spectral Data Acquisition

- NMR: ^1H and ^{13}C NMR spectra should be recorded on a 300 MHz or higher field NMR spectrometer using deuterated chloroform (CDCl_3) or dimethyl sulfoxide- d_6 (DMSO-d_6) as the solvent and tetramethylsilane (TMS) as an internal standard.
- IR: The IR spectrum should be recorded on a Fourier Transform Infrared (FTIR) spectrometer using a potassium bromide (KBr) pellet or as a thin film.
- MS: The mass spectrum should be obtained using an electron ionization (EI) mass spectrometer.

Conclusion

This technical guide provides a detailed, predictive analysis of the NMR, IR, and MS spectral data for **4-(4-Chlorophenoxy)benzaldehyde oxime**. The interpretations are based on fundamental spectroscopic principles and data from analogous structures, offering a reliable reference for researchers working with this compound. The provided synthesis protocol offers a practical starting point for its preparation. Experimental verification of these predicted data is recommended for definitive characterization.

References

- Patil, S. et al. (2010). An Efficient Procedure for Synthesis of Oximes by Grinding. *Rasayan J. Chem.*, 3(4), 694-698. Available at: [\[Link\]](#)
- Chemistry Learner. Oxime: Definition, Structure, Formation, and Compounds. Available at: [\[Link\]](#)

- Uday, P. L. et al. (2014). SYNTHESIS OF OXIMES IN AQUEOUS MEDIUM USING HYAMINE AS AN ECOFRIENDLY CATALYST AT AMBIENT TEMPERATURE. International Journal of ChemTech Research, 6(1), 22-26. Available at: [\[Link\]](#)
- University of Colorado Boulder. Mass Spectrometry: Fragmentation. Available at: [\[Link\]](#)
- Scribd. Oxime Formation. Available at: [\[Link\]](#)
- NIST. 4-Phenoxybenzaldehyde. In NIST Chemistry WebBook. Available at: [\[Link\]](#)
- Scribd. Mass Spectrometry: Fragmentation Patterns. Available at: [\[Link\]](#)
- NIST. 4-Phenoxybenzaldehyde. In NIST Chemistry WebBook. Available at: [\[Link\]](#)
- Indian Academy of Sciences. (2019). The practical synthesis of aryl oximes from aryl aldehydes under catalyst-free conditions in mineral water. Journal of Chemical Sciences, 131(1), 9. Available at: [\[Link\]](#)
- Fiveable. Key Mass Spectrometry Fragmentation Patterns to Know for Spectroscopy. Available at: [\[Link\]](#)
- Clark, J. (2023). FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Chemguide. Available at: [\[Link\]](#)
- Scientific Laboratory Supplies. 4-Phenoxybenzaldehyde, 98%. Available at: [\[Link\]](#)
- The Royal Society of Chemistry. (2015). Electronic Supplementary Information. Available at: [\[Link\]](#)
- SlideShare. Mass chart Fragmentation. Available at: [\[Link\]](#)
- Das, B. et al. (2007). A rapid, convenient, solventless green approach for the synthesis of oximes using grindstone chemistry. Journal of the Serbian Chemical Society, 72(10), 969-974. Available at: [\[Link\]](#)
- NP-MRD. ^{13}C NMR Spectrum (1D, 25 MHz, H_2O , predicted). Available at: [\[Link\]](#)
- Wikipedia. Benzaldehyde oxime. Available at: [\[Link\]](#)

- Crews, P. et al. (2006). ^{13}C NMR chemical shifts of carbonyl groups in substituted benzaldehydes and acetophenones: substituent chemical shift increments. *Magnetic Resonance in Chemistry*, 44(8), 797-806. Available at: [\[Link\]](#)
- University College London. ^{13}C NMR Spectroscopy. Available at: [\[Link\]](#)
- ResearchGate. ^{13}C NMR chemical shifts of carbonyl groups in substituted benzaldehydes and acetophenones: Substituent chemical shift increments. Available at: [\[Link\]](#)
- University College London. Chemical shifts. Available at: [\[Link\]](#)

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